

ADV N as foaming agent for polymer materials

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Compound Focus: 2,2'-Azobis(2,4-dimethylvaleronitrile)

CAS No.: 4419-11-8

Cat. No.: S579433

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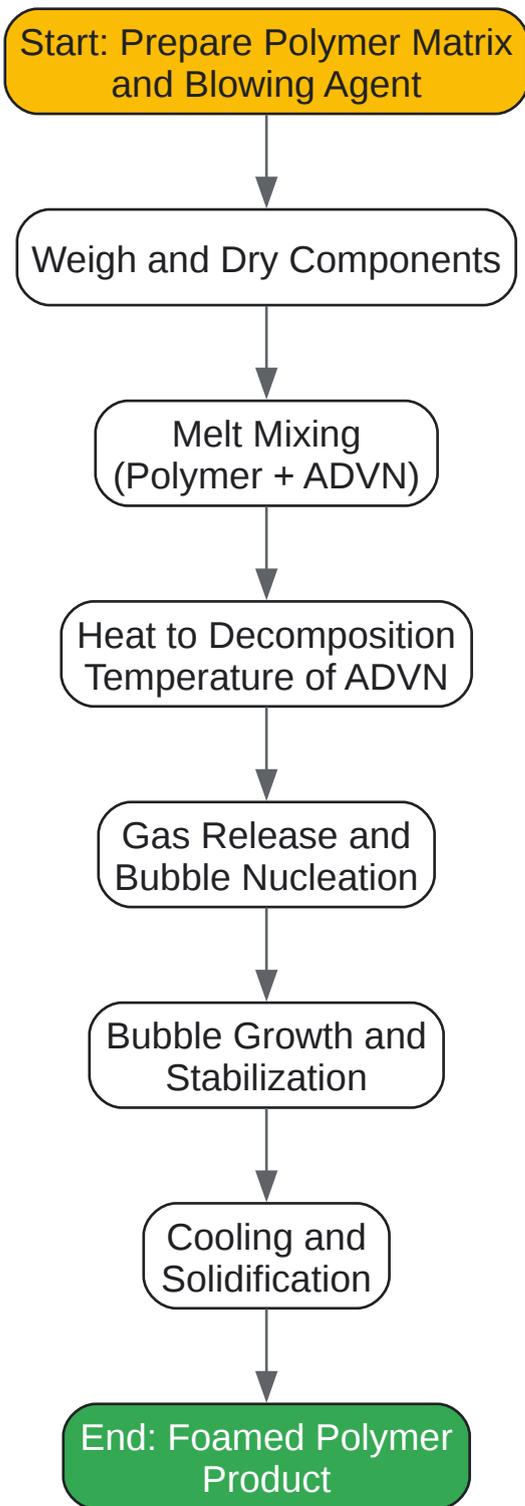
Understanding Chemical Blowing Agents

The search results confirm that chemical blowing agents (CBAs) are substances that decompose at specific temperatures to release gases (such as nitrogen) within a polymer melt, creating a cellular structure [1] [2]. They are broadly classified into organic and inorganic types.

ADV N (2,2'-Azobis(2,4-dimethylvaleronitrile)) falls into the category of **organic thermal decomposition blowing agents**, which also includes azo compounds, nitroso compounds, and acylhydrazide agents [1] [3]. These agents are generally known for their good dispersibility and ability to produce uniform bubbles [1].

General Workflow for Chemical Foaming

The following diagram outlines the generic experimental workflow for chemical foaming, which would be adapted for a specific agent like ADV N. You would integrate the precise parameters for ADV N (e.g., its specific decomposition temperature) into this framework.



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General Workflow for Chemical Foaming with a Solid Agent

To help interpret the workflow, here are the key considerations for each stage, which you would define through experimentation with ADVN:

Experimental Phase	Key Process Considerations	Potential Characterization Methods
Formulation	Polymer type & viscosity; ADVN concentration & dispersion; Additives (stabilizers, nucleants)	Thermogravimetric Analysis (TGA), Melt Flow Index (MFI)
Processing	Processing temperature profile; Pressure; Mixing time & shear rate	Differential Scanning Calorimetry (DSC), Rheometry
Foaming & Stabilization	Decomposition kinetics; Foam expansion rate; Cooling rate	High-speed camera, Thermal imaging
Final Product Analysis	Foam density; Cell size & distribution; Open/closed cell content; Mechanical properties	Scanning Electron Microscopy (SEM), Universal Testing Machine

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To cite this document: Smolecule. [ADV N as foaming agent for polymer materials]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579433#advn-as-foaming-agent-for-polymer-materials>]

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